

# Application Notes and Protocols: BC1618 Stock Solution Preparation in DMSO

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## Compound of Interest

Compound Name: BC1618

Cat. No.: B8144711

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These application notes provide detailed protocols for the preparation, storage, and application of a stock solution of **BC1618** in dimethyl sulfoxide (DMSO). **BC1618** is a potent and selective inhibitor of the F-box only protein 48 (FBXO48), an E3 ubiquitin ligase. By inhibiting FBXO48, **BC1618** prevents the degradation of phosphorylated AMP-activated protein kinase (pAMPK $\alpha$ ), a key regulator of cellular energy homeostasis.[1][2][3] This mechanism of action leads to the stimulation of AMPK-dependent signaling pathways, making **BC1618** a valuable tool for research in metabolic diseases, such as diabetes, as well as autophagy and mitochondrial biology.[2][4]

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **BC1618** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>24</sub> H <sub>24</sub> F <sub>3</sub> NO <sub>2</sub>	
Molecular Weight	415.45 g/mol	
CAS Number	2222094-18-8	
Appearance	Solid powder	
Purity	≥98%	
Solubility in DMSO	100 mg/mL (240.70 mM)	
Solubility in Water	< 0.1 mg/mL (insoluble)	

## Experimental Protocols

### Preparation of a 100 mM BC1618 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **BC1618** in DMSO. It is crucial to use anhydrous, high-purity DMSO to ensure optimal solubility and stability of the compound.

Materials:

- **BC1618** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath
- Calibrated analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Procedure:

- **Equilibration:** Allow the vial of **BC1618** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **BC1618** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh 41.55 mg of **BC1618**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **BC1618** powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Ultrasonication:** Place the tube in an ultrasonic bath and sonicate until the solution is clear and all solid has dissolved. This step is critical for achieving the maximum solubility.
- **Aliquoting:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize the number of freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

#### Calculation Example:

To calculate the mass of **BC1618** required for a specific volume and concentration:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For 1 mL of 100 mM **BC1618**:

$$\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 415.45 \text{ g/mol} = 41.55 \text{ mg}$$

## Recommended Working Concentrations

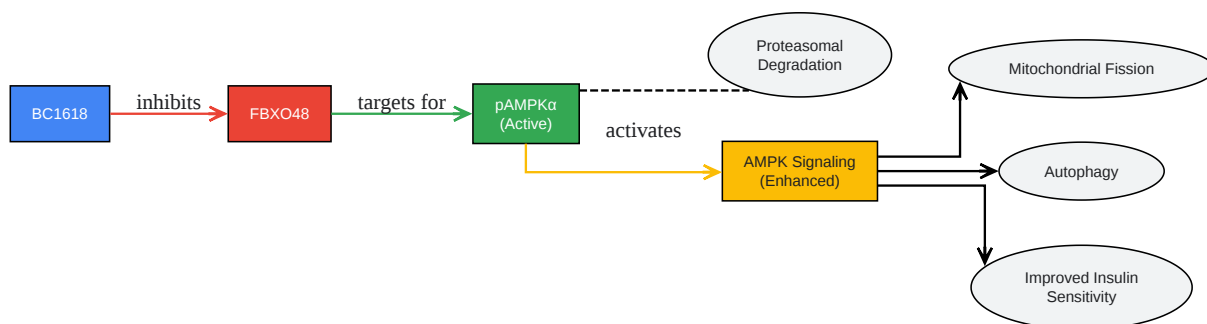
The optimal working concentration of **BC1618** will vary depending on the cell type and experimental design. Based on available literature, the following concentration ranges are

recommended as a starting point for in vitro studies:

Application	Concentration Range	Reference
In vitro cell-based assays	0.1 - 10 $\mu$ M	
Induction of pAMPK $\alpha$ and pACC protein levels	0.1 - 2 $\mu$ M	
Disruption of Fbxo48 and pAmpk $\alpha$ interaction	3 $\mu$ M	
Induction of mitochondrial fission	10 $\mu$ M	

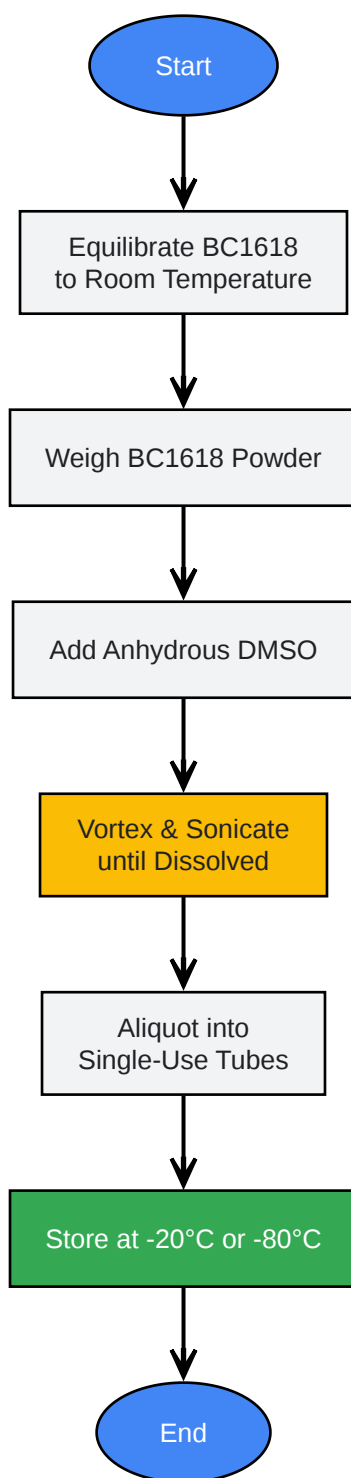
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway affected by **BC1618** and the experimental workflow for preparing the stock solution.



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Caption: **BC1618** inhibits FBXO48, preventing pAMPK $\alpha$  degradation and enhancing AMPK signaling.



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Caption: Workflow for preparing **BC1618** stock solution in DMSO.

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## References

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